

physical properties of 4-dodecyne boiling point melting point

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Compound of Interest

Compound Name: 4-Dodecyne

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An In-depth Technical Guide to the Physical Properties of **4-Dodecyne** for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the physical properties of **4-dodecyne**, with a specific focus on its boiling and melting points. The information is tailored for professionals in research, scientific, and drug development fields, offering detailed data and experimental context.

Physical and Chemical Properties of 4-Dodecyne

4-Dodecyne ($C_{12}H_{22}$) is an internal alkyne, a class of hydrocarbons characterized by a carbon-carbon triple bond. Its molecular structure influences its physical properties, which are crucial for its handling, purification, and use in synthetic applications.

Data Presentation: Quantitative Physical Properties

The key physical properties of **4-dodecyne** are summarized in the table below for easy reference and comparison.

Property	Value	Unit	Notes
Boiling Point	219	°C	At 760 mmHg[1][2]
Melting Point	-13.99	°C	Estimated[1]
Molecular Weight	166.31	g/mol	
Density	0.792	g/cm ³	
Flash Point	78.3	°C	
Vapor Pressure	0.181	mmHg	At 25°C[1]

Experimental Protocols

The determination of the boiling and melting points of organic compounds like **4-dodecyne** is fundamental to their characterization. While specific experimental reports for **4-dodecyne** are not detailed in readily available literature, the following standard methodologies are applicable and widely used.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile organic liquid such as **4-dodecyne**, several methods can be employed.

1. Distillation Method (ASTM D1078): This is a common and accurate method for determining the boiling range of volatile organic liquids.[3]

- Apparatus: A distillation flask, condenser, and a receiving flask are assembled. A calibrated thermometer is placed so that its bulb is just below the side arm of the distillation flask.
- Procedure: A measured volume of **4-dodecyne** is placed in the distillation flask. The sample is heated, and the temperature is recorded at the moment the first drop of condensate falls from the condenser. The heating is continued, and the temperature is monitored throughout the distillation. The boiling point is typically recorded as a range from the initial boiling point to the final boiling point or dry point.

2. Capillary Method (Siwoloboff Method): This micro-method is suitable when only a small amount of the substance is available.

- Apparatus: A small test tube (fusion tube), a capillary tube sealed at one end, a thermometer, and a heating bath (e.g., Thiele tube with oil or a metal block).[2][4][5]
- Procedure: A few drops of **4-dodecyne** are placed in the fusion tube. The capillary tube is inverted and placed into the fusion tube. The apparatus is gently heated. As the temperature increases, a stream of bubbles will emerge from the capillary tube. The heat is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[6][7]

Melting Point Determination

The melting point is the temperature at which a solid turns into a liquid. For compounds like **4-dodecyne**, which is liquid at room temperature, this determination would involve cooling the sample until it solidifies and then observing the melting process upon gentle heating.

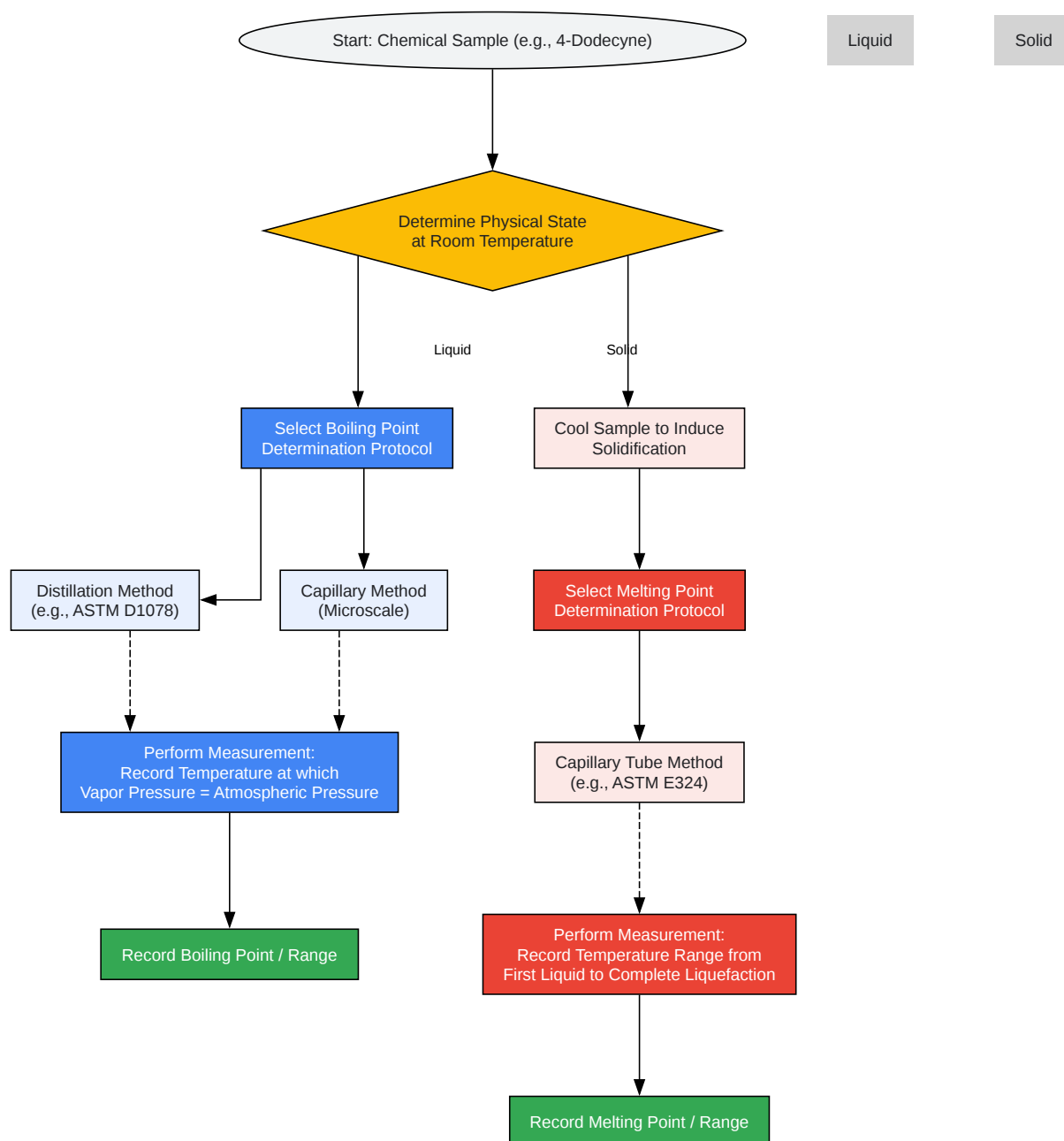
1. Capillary Tube Method (ASTM E324): This is the most common method for determining the melting point of a crystalline organic solid.[1]

- Apparatus: A melting point apparatus (e.g., Mel-Temp or a similar device with a heated block and a thermometer or digital temperature sensor), and a capillary tube.[5]
- Procedure: A small, finely powdered sample of the solidified **4-dodecyne** is packed into a capillary tube. The tube is placed in the melting point apparatus. The sample is heated slowly (typically 1-2 °C per minute) near the expected melting point. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid.[8][9] The sharpness of the melting range is an indicator of purity.[5][10]

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the boiling and melting points of a chemical sample.



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Caption: Workflow for determining boiling and melting points.

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